

The COPO Data Brokering Service: A Technical Guide for Researchers

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The Collaborative Open Plant Omics (COPO) is a data brokering service designed to assist researchers, particularly in the life sciences, in managing and publishing their data in accordance with the FAIR (Findable, Accessible, Interoperable, and Reusable) data principles. [1][2][3] This guide provides a technical overview of the COPO platform, its core functionalities, and detailed procedures for data submission, aimed at researchers, scientists, and drug development professionals.

Core Architecture and Functionality

COPO acts as an intermediary between researchers and public data repositories, streamlining the often complex process of data deposition.[3] The platform is built on a modern web architecture, utilizing the Django web framework and Docker containerization for modularity and ease of deployment. This architecture allows for scalability and the ability to customize COPO instances for specific research communities.

The core functionalities of COPO revolve around metadata management and data brokering:

- **Metadata Annotation:** COPO provides user-friendly wizards and templates to guide researchers in annotating their data with rich, standardized metadata.[4] It supports community-sanctioned metadata standards such as the ISA (Investigation, Study, Assay) framework, Darwin Core, and Minimum Information about any (x) Sequence (MIxS).[1] This structured approach to metadata ensures that datasets are well-described and easily discoverable.
- **Data Brokering:** Once metadata is complete, COPO facilitates the submission of the data and metadata to appropriate public repositories, such as the European Nucleotide Archive (ENA).[2][3] It handles the complexities of repository-specific submission protocols, reducing the burden on the researcher.
- **Persistent Identification:** COPO tracks the accession numbers and other persistent identifiers assigned by the public repositories, linking them back to the original data and metadata within the COPO system. This ensures a clear and persistent record of the research outputs.

Quantitative Data Summary

The following tables summarize key metrics of the COPO platform, providing a snapshot of its usage and the volume of data it has helped to manage.

Metric	Value
Brokered Samples	80,827
User Profiles	909
Registered Users	811
File Uploads	48,806

Table 1: Overall COPO Platform Statistics.[5]

Experimental Protocol: Data Submission to the European Nucleotide Archive (ENA) via COPO

This protocol outlines the key steps for preparing and submitting sequencing data and associated metadata to the European Nucleotide Archive (ENA) using the COPO data

brokering service. This process is exemplified by the workflow used in large-scale sequencing projects such as the Darwin Tree of Life.^{[6][7]}

1. Data and Metadata Preparation:

- **Raw Sequence Data:** Ensure raw sequencing data (e.g., FASTQ files) are quality-controlled and ready for submission.
- **Sample Manifest:** Complete the appropriate sample manifest file. For projects like the Darwin Tree of Life, this is a standardized spreadsheet that captures detailed metadata about each sample.^{[6][8]} The manifest includes fields for taxonomy, collection event details, and sample processing information. Standard Operating Procedures (SOPs) are often provided for specific projects to guide the completion of these manifests.^[6]

2. COPO Profile and Data Upload:

- **Create a COPO Profile:** Register for a COPO account and create a new profile for your submission. This profile will contain general information about your project.
- **Upload the Sample Manifest:** Upload the completed sample manifest to your COPO profile. COPO will validate the manifest for completeness and adherence to the required metadata standards.
- **Upload Sequence Data:** Upload the raw sequence data files to the COPO platform.

3. Metadata Association and Brokering:

- **Associate Data with Metadata:** Within the COPO interface, associate the uploaded sequence data files with their corresponding sample entries from the manifest.
- **Initiate Brokering to ENA:** Once the data and metadata are correctly associated and validated, initiate the brokering process to the ENA. COPO will then handle the communication and data transfer with the ENA submission service.

4. Accession Retrieval:

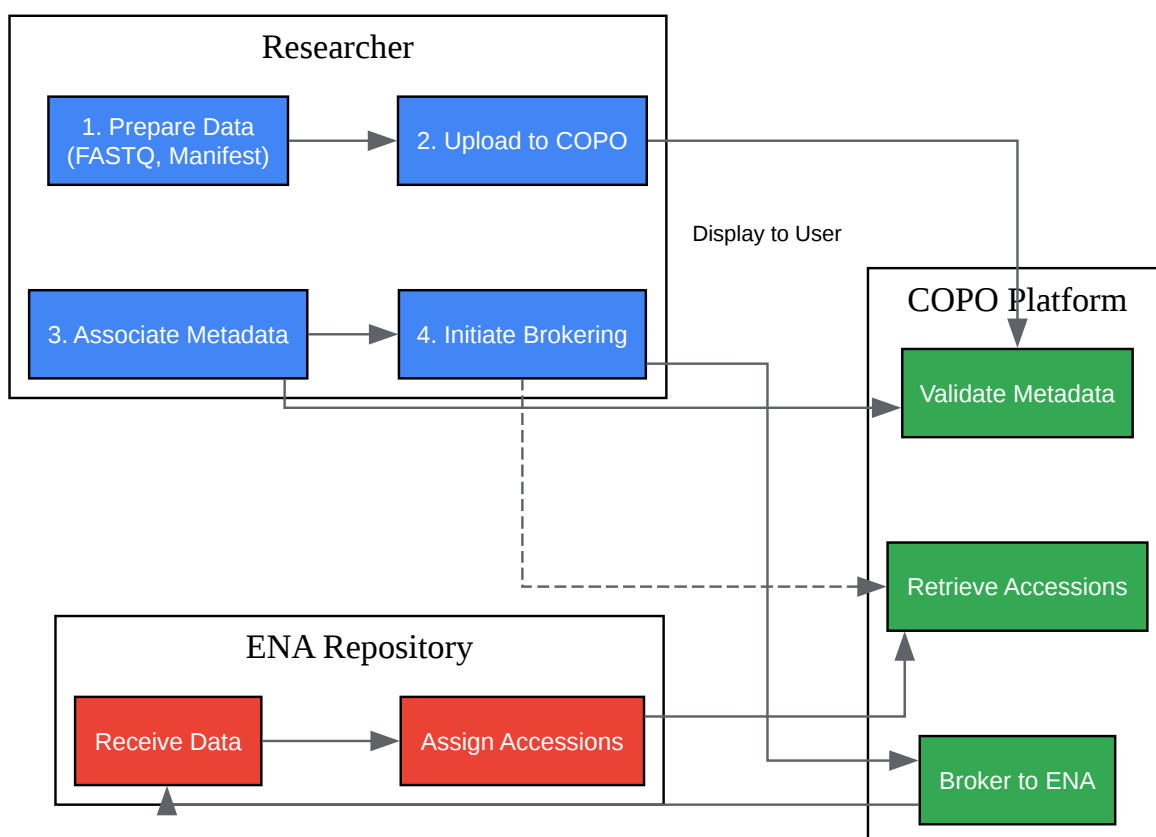
- **Track Submission Status:** Monitor the status of your submission within the COPO interface.

- Retrieve Accession Numbers: Upon successful submission to the ENA, COPO will retrieve and store the assigned accession numbers for your study, samples, and sequence data. These accession numbers can then be used in publications to cite your dataset.

Visualizing COPO Workflows

COPO to ENA Data Submission Workflow

The following diagram illustrates the high-level workflow for submitting data to the European Nucleotide Archive (ENA) through the COPO platform.

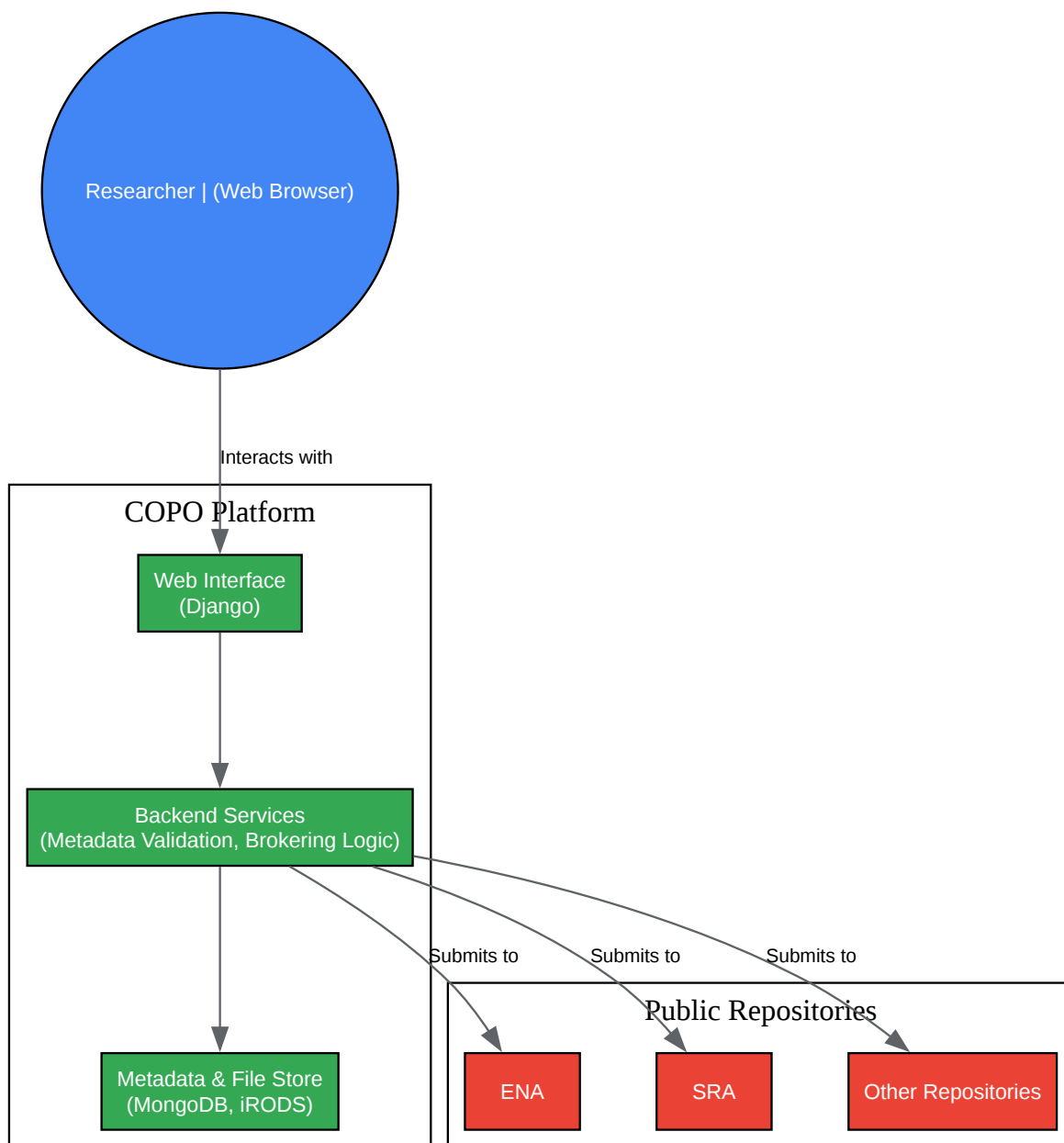


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Caption: High-level workflow for data submission from a researcher to the ENA via COPO.

COPO Platform Architecture

This diagram provides a simplified overview of the COPO platform's architecture and its interaction with users and public repositories.



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Caption: Simplified architectural overview of the COPO platform.

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